

Molecular structure of 7-Bromo-2-methylbenzo[d]thiazole

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Compound of Interest

Compound Name: 7-Bromo-2-methylbenzo[d]thiazole

CAS No.: 110704-32-0

Cat. No.: B564029

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Topic: Molecular Structure and Synthetic Utility of **7-Bromo-2-methylbenzo[d]thiazole**

Content Type: In-Depth Technical Guide Audience: Researchers, Medicinal Chemists, and Process Scientists

Executive Summary: The Strategic Value of the 7-Bromo Scaffold

7-Bromo-2-methylbenzo[d]thiazole (CAS: 110704-32-0) is a specialized heterocyclic building block that occupies a critical niche in modern drug discovery. Unlike its more common 5- or 6-substituted counterparts, the 7-bromo variant offers a unique steric and electronic environment due to the proximity of the halogen atom to the sulfur center of the thiazole ring.

This guide dissects the molecular architecture, synthetic pathways, and functionalization strategies for this compound. It is designed to serve as a self-validating protocol for researchers utilizing this scaffold to generate libraries of bioactive agents, particularly in the fields of neuropharmacology (e.g., Riluzole analogs) and oncology.

Molecular Architecture & Properties[1][2][3]

Structural Analysis

The benzothiazole core is a planar, bicyclic system.[1] The numbering convention assigns the sulfur atom as position 1 and the nitrogen as position 3. Consequently, the 7-position is located on the benzene ring directly adjacent to the sulfur atom.

- **Steric Crowding:** The bromine atom at C7 exerts significant steric pressure on the sulfur atom (S1). This "ortho-like" relationship (peri-interaction) influences the electronic density of the thiazole ring, making the C2-methyl group slightly more acidic and reactive compared to the 6-bromo isomer.
- **Electronic Effects:** The -I (inductive withdrawal) effect of the bromine at C7 deactivates the benzene ring but facilitates metal-catalyzed cross-coupling reactions.
- **Lipophilicity:** The presence of the methyl (C2) and bromo (C7) groups significantly increases the LogP (~3.1) relative to the unsubstituted heterocycle, enhancing membrane permeability for drug candidates derived from this core.

Table 1: Physicochemical Profile

Property	Value	Notes
CAS Number	110704-32-0	Specific to 2-methyl derivative
Formula	C ₈ H ₆ BrNS	
Molecular Weight	228.11 g/mol	
Melting Point	85–87 °C	Crystalline solid
Boiling Point	~299 °C	High thermal stability
Density	1.644 g/cm ³	Predicted
pKa	~0.34	Conjugate acid (N-protonated)

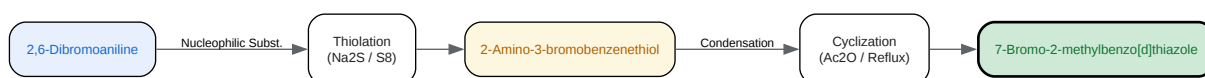
Synthetic Pathways[6]

The synthesis of 7-substituted benzothiazoles is more challenging than 5- or 6-isomers due to the directing effects of standard electrophilic aromatic substitution, which typically favor the 6-position. Therefore, de novo cyclization is the preferred high-fidelity route.

The Jacobson Cyclization Strategy

The most robust protocol involves the cyclization of 2-amino-3-bromobenzenethiol with acetic anhydride. This method ensures regiochemical integrity, placing the bromine exclusively at the 7-position.

Diagram 1: Synthesis Workflow



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Caption: Regioselective synthesis of **7-Bromo-2-methylbenzo[d]thiazole** via thiolation and Jacobson cyclization.

Experimental Protocols

Synthesis of 7-Bromo-2-methylbenzo[d]thiazole

Note: This protocol assumes the use of a pre-functionalized thiol precursor to guarantee regioselectivity.

Reagents:

- 2-Amino-3-bromobenzenethiol (1.0 eq)
- Acetic Anhydride (5.0 eq)
- Pyridine (Catalytic)
- Ethanol (Solvent)

Procedure:

- Preparation: Dissolve 2-amino-3-bromobenzenethiol (10 mmol) in ethanol (20 mL) in a round-bottom flask equipped with a reflux condenser.

- Cyclization: Add acetic anhydride (50 mmol) dropwise. Add 2-3 drops of pyridine as a catalyst.
- Reflux: Heat the mixture to reflux (80 °C) for 4–6 hours. Monitor reaction progress via TLC (Hexane:EtOAc 8:2). The product typically runs with an R_f of ~0.5–0.6.
- Work-up: Cool the reaction mixture to room temperature. Pour onto crushed ice (100 g) with vigorous stirring. The product should precipitate as a light yellow/brown solid.
- Purification: Filter the precipitate. Wash with cold water (3 x 20 mL) to remove acetic acid residues. Recrystallize from ethanol/water to obtain analytical grade needles (MP: 85–87 °C).

Spectroscopic Validation

Researchers must validate the structure using NMR to confirm the substitution pattern. The 7-bromo position is confirmed by the specific splitting pattern of the aromatic protons (ABC system).

Table 2: Expected NMR Data

Nucleus	Shift (δ ppm)	Multiplicity	Assignment
^1H NMR	2.85	Singlet (3H)	C2-CH ₃ (Deshielded by heterocycle)
7.35	Triplet (1H, J=8.0 Hz)	C5-H (Meta to Br, Ortho to C4/C6)	
7.55	Doublet (1H, J=8.0 Hz)	C6-H (Ortho to C5, Para to N)	
7.95	Doublet (1H, J=8.0 Hz)	C4-H (Ortho to C5, Adjacent to N)	
^{13}C NMR	20.4	CH ₃	
119.5, 126.8, 129.1	Aromatic CH		
115.2	C7 (C-Br, ipso)		
154.0, 136.5	Bridgehead C3a/C7a		
168.2	C2 (C=N)		

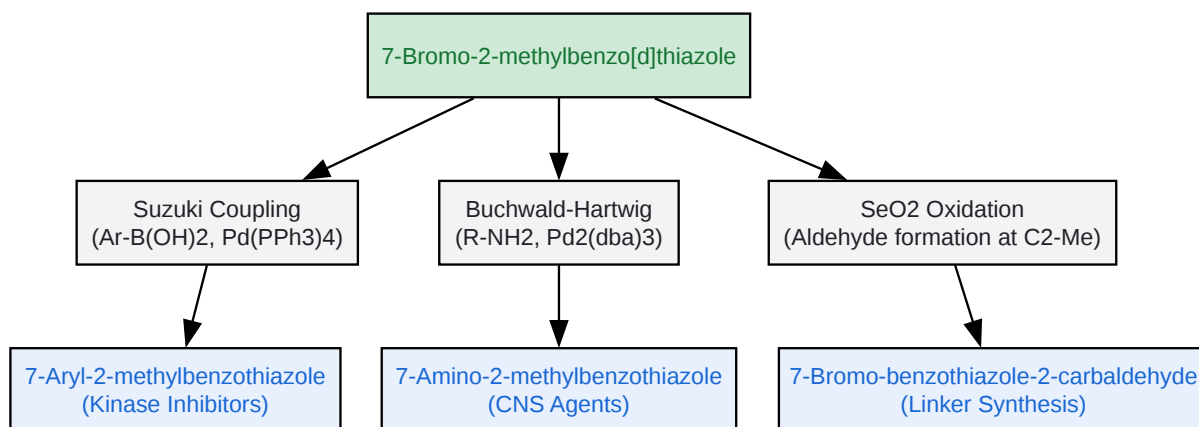
Applications in Drug Discovery[1][4][7][8][9][10]

The **7-bromo-2-methylbenzo[d]thiazole** scaffold is a "privileged structure" for generating diversity. The bromine atom serves as a handle for palladium-catalyzed cross-coupling, allowing the installation of aryl, heteroaryl, or alkyl groups at the sterically demanding 7-position.

Functionalization Workflow (Suzuki-Miyaura)

The C7 position is less reactive than C4 or C6 in electrophilic substitutions but highly active in oxidative addition with Pd(0).

Diagram 2: Functionalization Pathways



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Caption: Divergent synthesis strategies utilizing the C7-Br handle and C2-Methyl reactivity.

Therapeutic Relevance[8][9][10]

- Neuroprotection: Analogs of Riluzole (6-trifluoromethoxybenzothiazole) functionalized at the 7-position have shown promise in modulating glutamate release.
- Imaging Agents: The 2-methyl group can be condensed with aldehydes to form styrylbenzothiazoles, which are potent A β -amyloid imaging agents (PET tracers) for Alzheimer's disease diagnosis. The 7-bromo group allows for late-stage radio-labeling (

C or

F substitution).

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